

# 4-Aminobenzamide: A Technical Guide to Laboratory Safety and Handling

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## Compound of Interest

Compound Name: 4-Aminobenzamide

Cat. No.: B1265587

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **4-Aminobenzamide** in a laboratory setting. Adherence to these guidelines is crucial for ensuring a safe research environment and minimizing potential exposure risks.

## Hazard Identification and Classification

**4-Aminobenzamide** is classified as a hazardous substance. It is harmful if swallowed or inhaled and causes irritation to the skin, eyes, and respiratory system[1][2]. Chronic exposure may lead to cumulative health effects[1].

GHS Hazard Statements:

- H302: Harmful if swallowed[3]
- H315: Causes skin irritation[3]
- H319: Causes serious eye irritation
- H332: Harmful if inhaled
- H335: May cause respiratory irritation

The substance may also induce methemoglobinemia, a condition that interferes with oxygen uptake by hemoglobin. As a combustible solid powder, it can form explosive dust mixtures in the air, particularly in confined spaces.

## Toxicological and Physical Properties

The following tables summarize the key quantitative data for **4-Aminobenzamide**.

Table 1: Physical and Chemical Properties

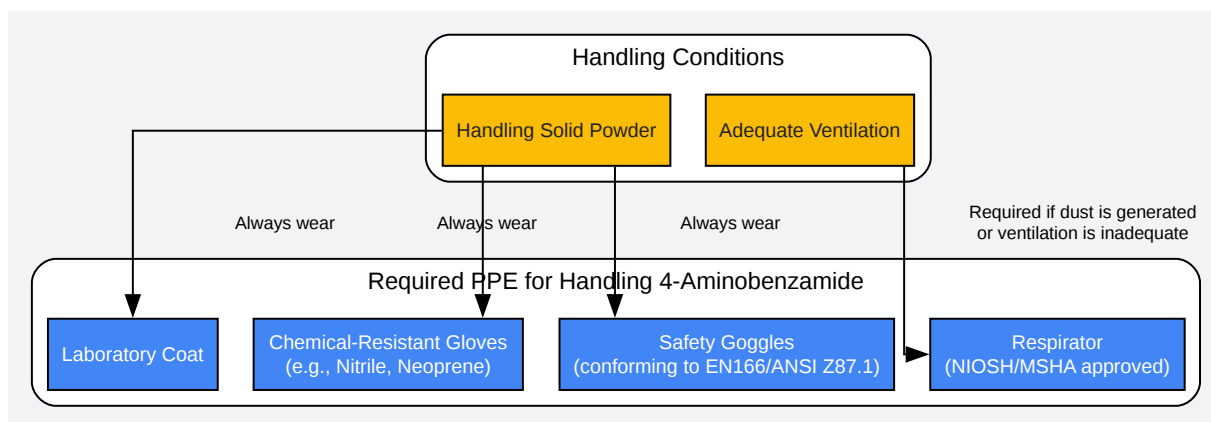
Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O	
Molecular Weight	136.15 g/mol	
Appearance	Beige or white crystalline powder	
Melting Point	181-184 °C	
Boiling Point	349 °C	
Flash Point	164.9 °C	
Solubility	Slightly soluble in water. Soluble in diethyl ether and ethanol.	
Density	1.233 g/cm <sup>3</sup>	

Table 2: Exposure Limits and Toxicological Data

Parameter	Value	Notes
LD50/LC50	Not available	Toxicological properties have not been fully investigated.
Permissible Exposure Limit (PEL) - Oregon OSHA	Total Dust: 10 mg/m <sup>3</sup> Respirable Fraction: 5 mg/m <sup>3</sup>	As "Particulates not otherwise regulated (PNOR)".

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **4-Aminobenzamide** to prevent skin, eye, and respiratory exposure.



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Caption: Required Personal Protective Equipment (PPE).

## Safe Handling and Storage

Handling:

- Handle only in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.
- Minimize dust generation and accumulation.
- Avoid all personal contact, including inhalation of dust and contact with eyes and skin.
- Use non-sparking tools to prevent ignition of dust clouds.
- Wash hands thoroughly after handling.

- Empty containers may contain residual dust and should be handled with care. Do not cut, drill, grind, or weld on or near such containers.

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.
- Store separately from foodstuffs.

## Emergency Procedures

#### First Aid Measures:

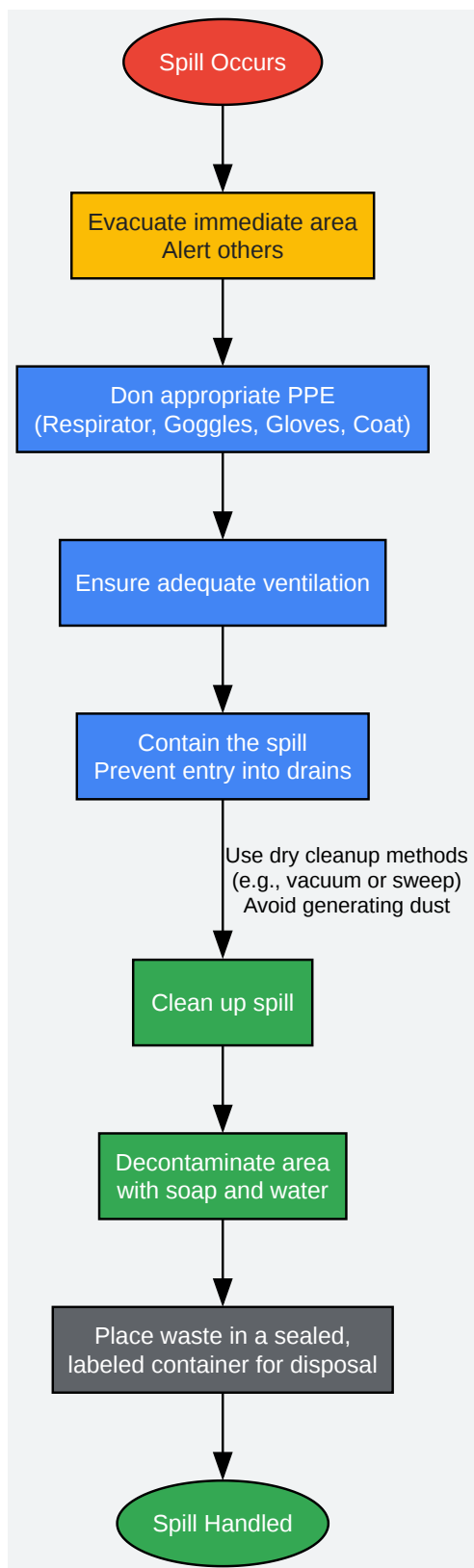
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** Remove all contaminated clothing immediately. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs.
- **Inhalation:** Move the victim to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

#### Firefighting Measures:

- **Suitable Extinguishing Media:** Use dry chemical powder, alcohol-resistant foam, or carbon dioxide.
- **Specific Hazards:** The material is a combustible solid that can form explosive dust-air mixtures. Thermal decomposition may produce toxic gases, including carbon monoxide, carbon dioxide, and nitrogen oxides.

- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved mode.

Accidental Release (Spill) Procedures: For any spill, the primary objectives are to contain the spill, prevent exposure, and decontaminate the area.



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Caption: Workflow for handling a **4-Aminobenzamide** spill.

## Experimental Protocols for Hazard Assessment

The toxicological properties of chemicals like **4-Aminobenzamide** are determined using standardized methodologies, such as those developed by the Organisation for Economic Co-operation and Development (OECD).

### Methodology for Acute Oral Toxicity Testing (OECD Test Guideline 425)

This protocol, known as the Up-and-Down Procedure (UDP), is designed to estimate the LD50 (the dose lethal to 50% of a test population) while minimizing animal use.

- **Principle:** A sequential dosing approach is used where a single animal is dosed at a time. The outcome for that animal (survival or death) determines the dose for the next animal.
- **Test Animals:** Healthy, young adult rodents (preferably female rats) are used. Animals are fasted prior to dosing.
- **Procedure:**
  - The first animal is dosed at a level just below the best preliminary estimate of the LD50.
  - Animals are dosed sequentially, typically at 48-hour intervals.
  - If an animal survives, the dose for the next animal is increased by a set factor.
  - If an animal dies, the dose for the next animal is decreased by the same factor.
- **Observation:** Animals are closely observed for the first few hours after dosing and then daily for a total of 14 days. Observations include signs of toxicity, body weight changes, and mortality.
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method after a specified number of animals have been tested, providing an estimate with a confidence interval.

### Methodology for In Vitro Skin Irritation Testing (OECD Test Guideline 439)

This in vitro method uses a Reconstructed human Epidermis (RhE) model to assess skin irritation potential, avoiding the use of live animals.

- Principle: The test determines the ability of a chemical to cause damage to skin cells by measuring the viability of the RhE tissue after exposure.
- Test System: The RhE model is a three-dimensional tissue construct that mimics the upper layers of human skin.
- Procedure:
  - The test chemical (solid or liquid) is applied directly to the surface of triplicate tissue models.
  - Tissues are incubated with the chemical for a defined period (e.g., 60 minutes).
  - The chemical is then washed off, and the tissues are transferred to fresh medium for a recovery period (e.g., 42 hours).
- Viability Assessment:
  - After recovery, tissue viability is measured using a colorimetric assay, typically the MTT assay. The MTT reagent is converted by living cells into a blue formazan salt.
  - The amount of formazan produced is proportional to the number of viable cells and is measured spectrophotometrically.
- Data Analysis: The percentage viability of the chemical-treated tissues is calculated relative to negative controls. A chemical is classified as a skin irritant (UN GHS Category 2) if the mean tissue viability is reduced to 50% or less.

## Disposal Considerations

All waste containing **4-Aminobenzamide** must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations. Containers should be punctured to prevent re-use and disposed of at an authorized landfill. Do not allow the chemical to enter drains or surface water.

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## References

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